

# Proper Disposal of Voleneol: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Voleneol

Cat. No.: B133372

[Get Quote](#)

For immediate safety and logistical guidance, this document outlines the essential procedures for the proper disposal of **Voleneol**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

As a trusted partner in research and development, we are committed to providing comprehensive support that extends beyond product delivery. This guide is designed to furnish researchers, scientists, and drug development professionals with the necessary information for the safe handling and disposal of **Voleneol**.

## Voleneol: Key Chemical Data

To facilitate proper waste identification and handling, the following table summarizes the key chemical properties of **Voleneol**.

Property	Value
Chemical Name	1 $\beta$ ,6 $\alpha$ -Dihydroxyeudesm-4(15)-ene
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O <sub>2</sub>
Molecular Weight	238.37 g/mol [1]
CAS Number	70389-88-7[1]
Appearance	Solid (powder) or in solvent
Known Hazards	Specific hazard data for Voleneol is not readily available. As a precaution, it should be handled as a potentially hazardous chemical.

## Experimental Protocol: Standard Chemical Waste Disposal

The following protocol is a general guideline for the disposal of chemical waste, including **Voleneol**, in a laboratory setting. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines.

### 1. Waste Identification and Segregation:

- Treat all **Voleneol** waste, including pure substance, solutions, and contaminated materials (e.g., pipette tips, gloves, and empty containers), as hazardous chemical waste.
- Do not mix **Voleneol** waste with other incompatible waste streams.

### 2. Waste Collection and Containment:

- Use a designated, leak-proof, and chemically compatible waste container. A high-density polyethylene (HDPE) container is generally suitable for organic compounds.
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Voleneol**."
- Keep the waste container securely closed at all times, except when adding waste.

### 3. Storage:

- Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.
- The SAA should be a secondary containment system (e.g., a tray or bin) to prevent the spread of potential spills.
- Ensure the storage area is well-ventilated and away from sources of ignition.

#### 4. Disposal Request and Pickup:

- Once the waste container is full or has been in use for a designated period (as per institutional policy), arrange for its disposal through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Do not dispose of **Voleneol** down the drain or in the regular trash.

## Voleneol Disposal Workflow

The following diagram illustrates the step-by-step process for the proper disposal of **Voleneol** waste from the laboratory.



[Click to download full resolution via product page](#)

### Voleneol Disposal Workflow Diagram

This guide provides a foundational framework for the safe and compliant disposal of **Voleneol**. Adherence to these procedures is critical for maintaining a safe laboratory environment and protecting our ecosystem. For further inquiries, please consult your institution's safety officer or contact our technical support team.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. media.novol.com [media.novol.com]
- To cite this document: BenchChem. [Proper Disposal of Voleneol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133372#voleneol-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)